

Essential Safety and Handling Protocols for T-20 (Enfuvirtide)

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Compound of Interest

Compound Name: T20-M

Cat. No.: B15584007

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Disclaimer: The following guidance is based on the assumption that "T20-M" refers to the peptide T-20 (Enfuvirtide), an antiretroviral fusion inhibitor. The term "T20-M" is ambiguous, and users should always consult the specific Safety Data Sheet (SDS) for the exact product in their possession. This information is intended for researchers, scientists, and drug development professionals and is based on best practices for handling potent powdered peptides and active pharmaceutical ingredients (APIs).

This guide provides crucial safety and logistical information for handling T-20 (Enfuvirtide) in a laboratory setting. Adherence to these protocols is vital for ensuring personnel safety and maintaining the integrity of the research material.

Personal Protective Equipment (PPE)

The primary defense against accidental exposure to T-20, particularly in its lyophilized powder form, is the consistent and correct use of appropriate Personal Protective Equipment (PPE).^[1]^[2]^[3] Fine powders can easily become airborne during handling, posing an inhalation risk.^[1]^[4]^[5]

Recommended PPE for Handling T-20:

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against airborne particles and accidental splashes, especially when reconstituting the powder.[1][2][6] Goggles should meet ANSI Z87.1 standards.[6]
Face Shield	Recommended in addition to safety goggles when there is a significant risk of splashing.[6]	
Hand Protection	Disposable Nitrile Gloves	The minimum requirement for any contact.[1][6] It is advisable to change gloves immediately if they become contaminated.[1] Double gloving can provide extra protection.[6]
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and personal clothing from contamination.[1][2][3][6]
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing or handling larger quantities of lyophilized T-20 powder to prevent inhalation.[1][6] All handling of the powder should occur within a certified chemical fume hood or biological safety cabinet.[1][5]
General Attire	Long Pants & Closed-Toe Shoes	These are minimum requirements for working in any laboratory where

hazardous materials are
handled.[\[2\]](#)[\[6\]](#)

Occupational Exposure Limits

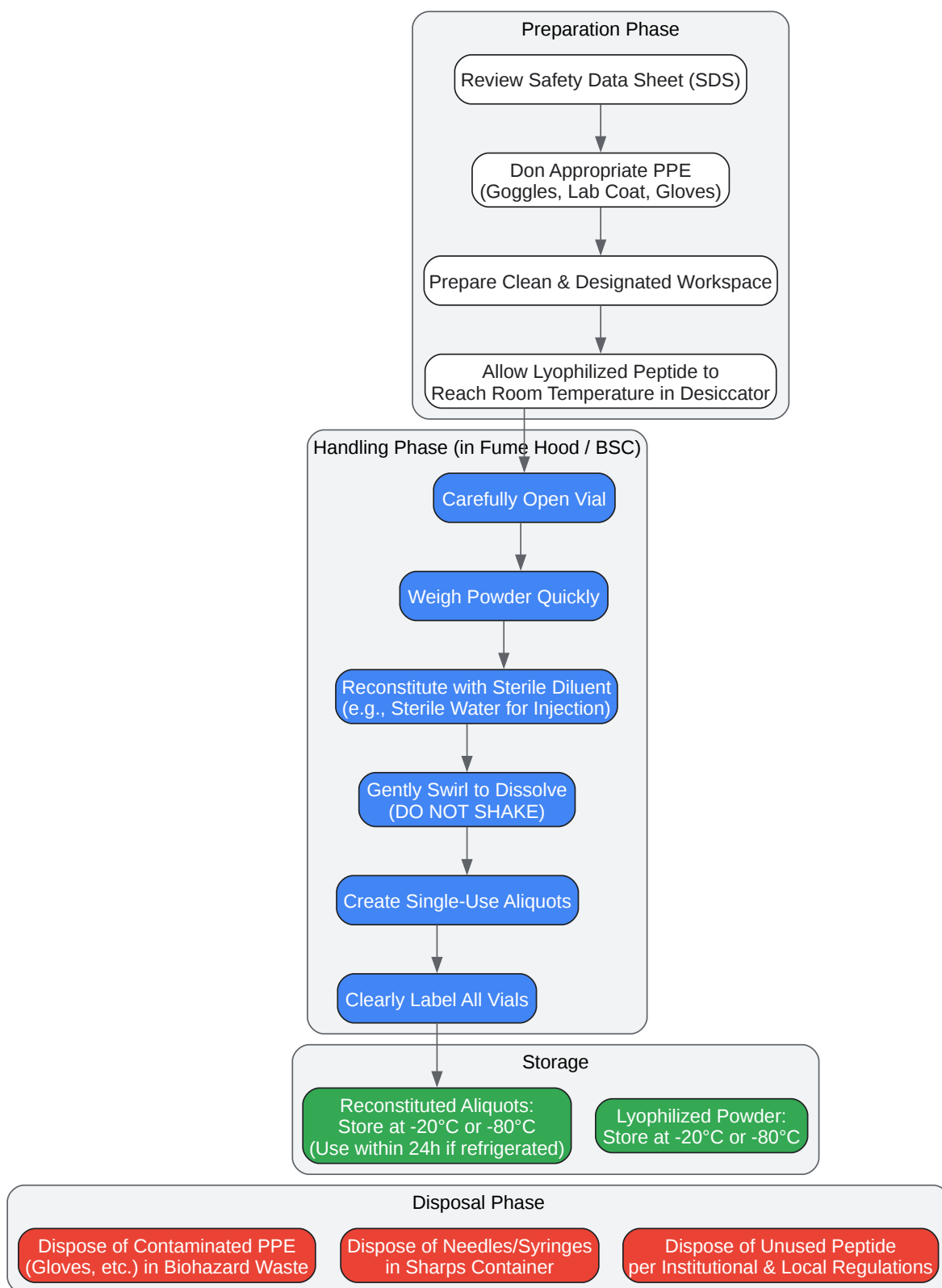
Occupational Exposure Limits (OELs) are established to indicate the permissible level of exposure to a hazardous substance. For many research peptides, specific OELs have not been formally established. As of this writing, no specific OELs for T-20 (Enfuvirtide) were found. In such cases, it is crucial to handle the compound with a high degree of containment to minimize any potential exposure.[\[4\]](#)[\[7\]](#)

Compound	OSHA PEL (Permissible Exposure Limit)	ACGIH TLV (Threshold Limit Value)	NIOSH REL (Recommended Exposure Limit)
T-20 (Enfuvirtide)	Not Established	Not Established	Not Established

Operational Plan: Handling, Storage, and Disposal

A clear, step-by-step operational plan is essential for safety and for preserving the peptide's stability.

Workflow for Handling T-20 (Enfuvirtide):



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Caption: Step-by-step workflow for the safe handling of T-20 from preparation to disposal.

Experimental Protocols: Reconstitution and Storage

- **Handling Lyophilized Powder:** T-20 is supplied as a sterile, lyophilized powder.[8] To prevent moisture absorption, allow the vial to warm to room temperature in a desiccator before opening.[6][9] All manipulations of the powder must be performed in a containment system like a chemical fume hood or biosafety cabinet to avoid aerosolization.[1][5]
- **Reconstitution:** T-20 (Fuzeon) must be reconstituted with 1.1 mL of Sterile Water for Injection to yield a final concentration of 90 mg/mL.[10][11] When adding the solvent, inject it slowly against the side of the vial.[11] To dissolve the powder, gently tap or roll the vial. Never shake the vial, as this can cause excessive foaming and potential degradation of the peptide.[10][11] The dissolution process can take up to 45 minutes.[12] The final solution should be clear and colorless.[11][12]
- **Storage:**
 - **Lyophilized Powder:** Store vials of lyophilized T-20 at -20°C in a tightly sealed container, protected from light.[9][10][13]
 - **Reconstituted Solution:** Ideally, reconstituted solutions should be used immediately.[9] If necessary, the solution can be stored in the original vial in a refrigerator (2°C to 8°C) and must be used within 24 hours.[11][12] For longer-term storage, create single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the peptide.[2][9]

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

- **Skin Contact:** Immediately rinse the affected area with soap and water for at least 15 minutes.[1]
- **Eye Contact:** Use an emergency eyewash station to flush the eyes continuously for at least 15 minutes and seek immediate medical attention.[1]
- **Inhalation:** Move the affected individual to fresh air immediately and seek medical attention.[1]

- Spills: Use a chemical spill kit to contain and clean up any spills.[2] Dispose of the cleanup materials as hazardous waste according to institutional guidelines.

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Contaminated PPE: Gloves, masks, and lab coats should be disposed of in appropriately labeled biohazard waste containers.
- Sharps: Needles and syringes must be disposed of in a designated, puncture-resistant sharps container.[8][11][14]
- Unused Product: Expired or unused T-20 should be disposed of as chemical or pharmaceutical waste according to your institution's hazardous waste procedures. Do not dispose of it in the regular trash or down the drain.[2]

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